

Spectroscopic Data for 5-Methyl-1H-indazol-3-ol: A Technical Guide

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Compound of Interest

Compound Name: 5-Methyl-1H-indazol-3-ol

CAS No.: 7364-26-3

Cat. No.: B1599881

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Methyl-1H-indazol-3-ol is a heterocyclic organic compound belonging to the indazole class. Indazole derivatives are of significant interest in medicinal chemistry and drug development due to their diverse biological activities, including anti-tumor, anti-inflammatory, and anti-bacterial properties.^[1] The precise structural elucidation and purity assessment of such compounds are paramount for reproducible research and development. This technical guide provides an in-depth overview of the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), High-Performance Liquid Chromatography (HPLC), and Liquid Chromatography-Mass Spectrometry (LC-MS)—as they apply to the characterization of **5-Methyl-1H-indazol-3-ol**. While experimental data for this specific molecule is not readily available in public databases, this guide will utilize data from closely related analogs and theoretical predictions to provide a robust framework for its analysis.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Molecular Structure

NMR spectroscopy is an indispensable tool for the unambiguous determination of the molecular structure of organic compounds. By probing the magnetic properties of atomic nuclei, NMR provides detailed information about the chemical environment, connectivity, and spatial arrangement of atoms within a molecule. For **5-Methyl-1H-indazol-3-ol**, both ^1H and ^{13}C NMR are crucial for confirming its identity.

A. Theoretical Framework and Experimental Considerations

^1H NMR Spectroscopy: This technique provides information about the number of different types of protons, their chemical environment, and their proximity to other protons. The chemical shift (δ) of a proton is influenced by the electron density around it. Protons in electron-rich environments are shielded and appear at lower δ values (upfield), while those in electron-deficient environments are deshielded and appear at higher δ values (downfield). Spin-spin coupling between adjacent protons results in the splitting of signals, providing valuable connectivity information.

^{13}C NMR Spectroscopy: Due to the low natural abundance of the ^{13}C isotope, ^{13}C NMR spectra are typically acquired with proton decoupling, resulting in a spectrum where each unique carbon atom appears as a single sharp line. The chemical shift of each carbon provides insight into its hybridization and chemical environment.

Solvent Selection: The choice of a deuterated solvent is critical for NMR analysis. The solvent should dissolve the analyte and should not have signals that overlap with the analyte's signals. Common solvents include deuterated chloroform (CDCl_3), dimethyl sulfoxide ($\text{DMSO}-d_6$), and methanol (CD_3OD). For indazole derivatives, $\text{DMSO}-d_6$ is often a good choice due to its ability to dissolve polar compounds and the presence of exchangeable protons (e.g., $-\text{OH}$ and $-\text{NH}$) which can be observed.

B. Predicted and Representative NMR Data

Due to the lack of publicly available experimental NMR spectra for **5-Methyl-1H-indazol-3-ol**, the following tables present predicted chemical shifts and representative data from similar

indazole structures. These values serve as a guide for what to expect during experimental analysis.

Table 1: Predicted ^1H NMR Data for **5-Methyl-1H-indazol-3-ol**

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-4	~ 7.3 - 7.5	d	~ 8.5
H-6	~ 6.8 - 7.0	d	~ 8.5
H-7	~ 7.1 - 7.3	s	-
CH ₃	~ 2.3 - 2.5	s	-
OH	Variable (broad)	s	-
NH	Variable (broad)	s	-

Note: Predicted values are based on computational models and data from analogous compounds. Actual experimental values may vary.

Table 2: Predicted ^{13}C NMR Data for **5-Methyl-1H-indazol-3-ol**

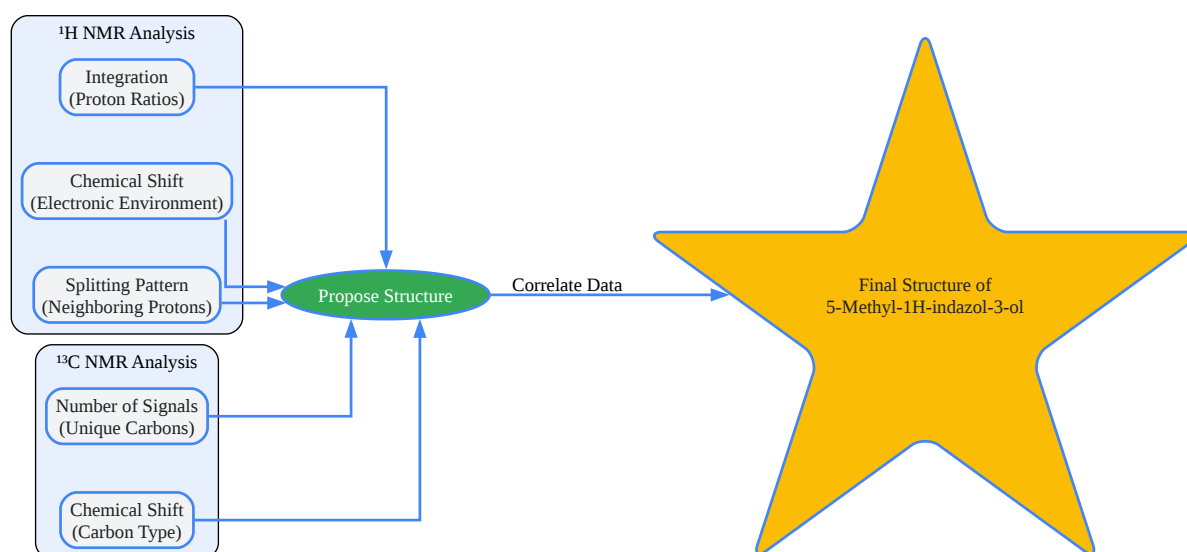
Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-3	~ 150 - 155
C-3a	~ 120 - 125
C-4	~ 125 - 130
C-5	~ 130 - 135
C-6	~ 115 - 120
C-7	~ 110 - 115
C-7a	~ 140 - 145
CH ₃	~ 20 - 25

Note: Predicted values are based on computational models and data from analogous compounds. Actual experimental values may vary.

C. Experimental Protocol for NMR Analysis

- Sample Preparation: Weigh approximately 5-10 mg of **5-Methyl-1H-indazol-3-ol** and dissolve it in 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6) in an NMR tube.
- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to ensure a homogeneous magnetic field.
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional ^1H NMR spectrum.
 - Typical parameters include a 30° pulse angle, a spectral width of 12-16 ppm, an acquisition time of 2-4 seconds, and a relaxation delay of 1-2 seconds. The number of scans can range from 8 to 64, depending on the sample concentration.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Typical parameters include a 30° pulse angle, a spectral width of 200-250 ppm, an acquisition time of 1-2 seconds, and a relaxation delay of 2-5 seconds. A larger number of scans (e.g., 1024 or more) is typically required due to the low natural abundance of ^{13}C .
- Data Processing: Process the acquired Free Induction Decay (FID) data by applying a Fourier transform, phasing the spectrum, and performing baseline correction. Calibrate the chemical shift scale using the residual solvent peak or an internal standard like tetramethylsilane (TMS).

D. NMR Data Interpretation Workflow



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Caption: Workflow for NMR-based structure elucidation.

II. High-Performance Liquid Chromatography (HPLC): Purity Assessment and Quantification

HPLC is a powerful analytical technique used to separate, identify, and quantify components in a mixture. For the analysis of **5-Methyl-1H-indazol-3-ol**, HPLC is essential for determining its purity, identifying any impurities, and for quantitative analysis in various matrices.

A. Principles of HPLC and Method Development

HPLC separates compounds based on their differential partitioning between a stationary phase (packed in a column) and a mobile phase (a liquid solvent). The choice of stationary and mobile phases is critical for achieving good separation.

- **Stationary Phase:** For a moderately polar compound like **5-Methyl-1H-indazol-3-ol**, a reversed-phase column, such as a C18 (octadecylsilyl) column, is typically the most suitable choice. The nonpolar stationary phase retains nonpolar analytes more strongly.
- **Mobile Phase:** A mixture of a polar solvent (like water or a buffer) and a less polar organic solvent (like acetonitrile or methanol) is commonly used in reversed-phase HPLC. By adjusting the ratio of these solvents (gradient or isocratic elution), the retention time of the analyte can be controlled.
- **Detector:** A UV-Vis detector is commonly used for the analysis of aromatic compounds like indazoles, as they typically exhibit strong UV absorbance. The detection wavelength should be set to the λ_{max} (wavelength of maximum absorbance) of the analyte for optimal sensitivity.

B. Representative HPLC Method and Data

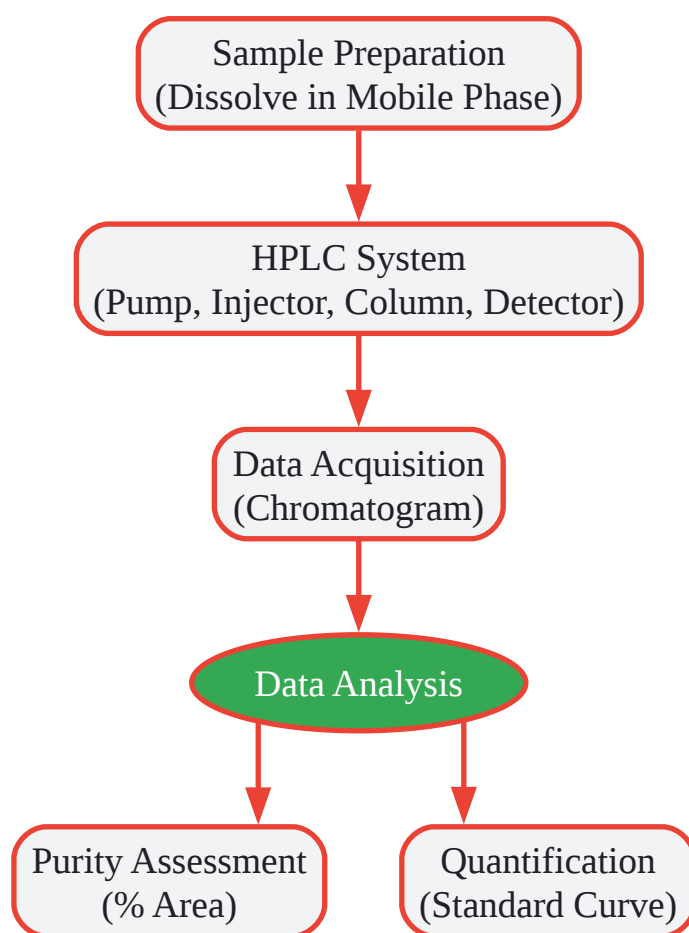
While a specific, validated HPLC method for **5-Methyl-1H-indazol-3-ol** is not published, a general method for related indazole derivatives can be adapted.

Table 3: Representative HPLC Method Parameters

Parameter	Condition	Rationale
Column	C18, 4.6 x 150 mm, 5 µm	Standard reversed-phase column suitable for moderately polar analytes.
Mobile Phase A	0.1% Formic Acid in Water	Provides acidic conditions to ensure consistent ionization state of the analyte.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Organic modifier to elute the analyte from the column.
Gradient	10-90% B over 15 minutes	A gradient elution is often necessary to separate the main compound from potential impurities with different polarities.
Flow Rate	1.0 mL/min	A typical flow rate for a 4.6 mm ID column.
Column Temperature	30 °C	Maintaining a constant temperature ensures reproducible retention times.
Detection	UV at 254 nm	A common wavelength for detecting aromatic compounds.
Injection Volume	10 µL	A standard injection volume.

Under these conditions, **5-Methyl-1H-indazol-3-ol** would be expected to elute as a sharp, symmetrical peak. The retention time would be specific to this compound under the given conditions and can be used for its identification. The peak area is proportional to the concentration of the analyte and can be used for quantification against a standard curve.

C. HPLC Experimental Workflow



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Caption: General workflow for HPLC analysis.

III. Liquid Chromatography-Mass Spectrometry (LC-MS): Confirmation of Molecular Weight and Impurity Identification

LC-MS combines the separation power of HPLC with the sensitive and specific detection capabilities of mass spectrometry. This technique is invaluable for confirming the molecular weight of the target compound and for identifying unknown impurities.

A. Ionization Techniques and Mass Analysis

For a molecule like **5-Methyl-1H-indazol-3-ol**, electrospray ionization (ESI) is the most common and suitable ionization technique. ESI is a soft ionization method that typically

produces protonated molecules ($[M+H]^+$) in positive ion mode or deprotonated molecules ($[M-H]^-$) in negative ion mode, with minimal fragmentation.

The mass analyzer separates the ions based on their mass-to-charge ratio (m/z). Common mass analyzers include quadrupoles, time-of-flight (TOF), and Orbitraps. High-resolution mass spectrometers (HRMS), such as TOF or Orbitrap instruments, can measure the m/z with very high accuracy, allowing for the determination of the elemental composition of the ions.

B. Expected LC-MS Data

The molecular formula of **5-Methyl-1H-indazol-3-ol** is $C_8H_8N_2O$, and its monoisotopic mass is 148.0637 g/mol .

Table 4: Expected LC-MS Data for **5-Methyl-1H-indazol-3-ol**

Ionization Mode	Adduct	Calculated m/z
Positive ESI	$[M+H]^+$	149.0715
Negative ESI	$[M-H]^-$	147.0560

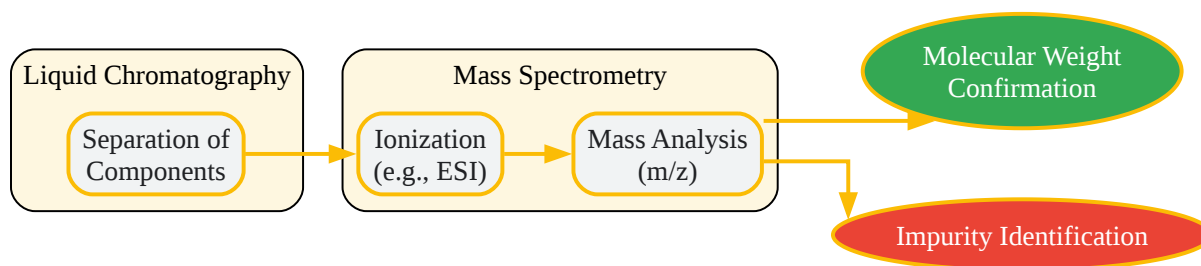
Observing the accurate mass corresponding to these ions in the mass spectrum would provide strong evidence for the presence of **5-Methyl-1H-indazol-3-ol**.

C. LC-MS Experimental Protocol

- LC Method: Utilize an HPLC method similar to the one described in the HPLC section. The use of a volatile buffer, such as formic acid or ammonium formate, is crucial for compatibility with the mass spectrometer.
- MS Parameters:
 - Ionization Source: Electrospray Ionization (ESI).
 - Polarity: Positive and/or negative ion mode.
 - Scan Range: A range that includes the expected m/z of the parent ion and potential fragments (e.g., m/z 50-500).

- Capillary Voltage, Gas Flow, and Temperature: These parameters need to be optimized for the specific instrument and analyte to achieve maximum sensitivity.
- Data Analysis: The total ion chromatogram (TIC) will show the separation of components over time. The mass spectrum of the peak corresponding to **5-Methyl-1H-indazol-3-ol** should display the expected $[M+H]^+$ or $[M-H]^-$ ion.

D. LC-MS Analysis Logic



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Caption: Logical flow of an LC-MS experiment.

IV. Conclusion

The comprehensive characterization of **5-Methyl-1H-indazol-3-ol** relies on the synergistic application of NMR, HPLC, and LC-MS. NMR spectroscopy provides the definitive structural elucidation, HPLC is essential for purity assessment and quantification, and LC-MS confirms the molecular weight and aids in the identification of trace impurities. While direct experimental data for this specific molecule is sparse in the public domain, the principles, protocols, and representative data presented in this guide offer a solid foundation for researchers, scientists, and drug development professionals to confidently approach the analysis of **5-Methyl-1H-indazol-3-ol** and related indazole derivatives. The application of these well-established analytical techniques ensures the scientific integrity and quality of data crucial for advancing research and development in the pharmaceutical sciences.

V. References

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Sources

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- To cite this document: BenchChem. [Spectroscopic Data for 5-Methyl-1H-indazol-3-ol: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1599881/docs#spectroscopic-data-for-5-methyl-1h-indazol-3-ol-a-technical-guide\]](https://www.benchchem.com/product/b1599881/docs#spectroscopic-data-for-5-methyl-1h-indazol-3-ol-a-technical-guide)

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